

5-Fluoro-2-methylpyridine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 5-Fluoro-2-methylpyridine

Cat. No.: B1303128

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **5-Fluoro-2-methylpyridine**, a versatile building block in the pharmaceutical and agrochemical industries.^[1] Understanding and implementing these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.



Hazard Identification and Classification

5-Fluoro-2-methylpyridine is classified as a hazardous substance. The following table summarizes its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classifications.^{[2][3]}

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation
Flammable liquids	3	H226: Flammable liquid and vapour

Signal Word: Warning^[2]^[3]

Hazard Pictograms:

-  alt text
-  alt text

Physical and Chemical Properties

A summary of the key physical and chemical properties of **5-Fluoro-2-methylpyridine** is provided in the table below.

Property	Value
Molecular Formula	C ₆ H ₆ FN
Molecular Weight	111.12 g/mol
Appearance	Colorless to greenish yellow liquid
Boiling Point	135-136 °C
Density	1.077 g/cm ³
Flash Point	23.1 °C
Solubility	No data available
pKa	3.53±0.10 (Predicted)

Toxicological Information

Detailed quantitative toxicological data for **5-Fluoro-2-methylpyridine** is limited. The primary hazards are acute toxicity upon ingestion or inhalation, and irritation to the skin, eyes, and respiratory system.^{[2][3]}

Toxicity Endpoint	Result
Acute Oral Toxicity	Harmful if swallowed. ^{[2][3]}
Acute Dermal Toxicity	No data available
Acute Inhalation Toxicity	Harmful if inhaled. ^[2]
Skin Corrosion/Irritation	Causes skin irritation. ^{[2][3]}
Serious Eye Damage/Irritation	Causes serious eye irritation. ^{[2][3]}
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and risk.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[4][5]
- Avoid contact with skin, eyes, and clothing.[6]
- Do not breathe vapors or mist.[4]
- Keep away from heat, sparks, open flames, and other ignition sources.[4][6]
- Use only non-sparking tools and take precautionary measures against static discharge.[4][6]
- Wash hands thoroughly after handling.[3]
- Do not eat, drink, or smoke when using this product.[3]

Storage:

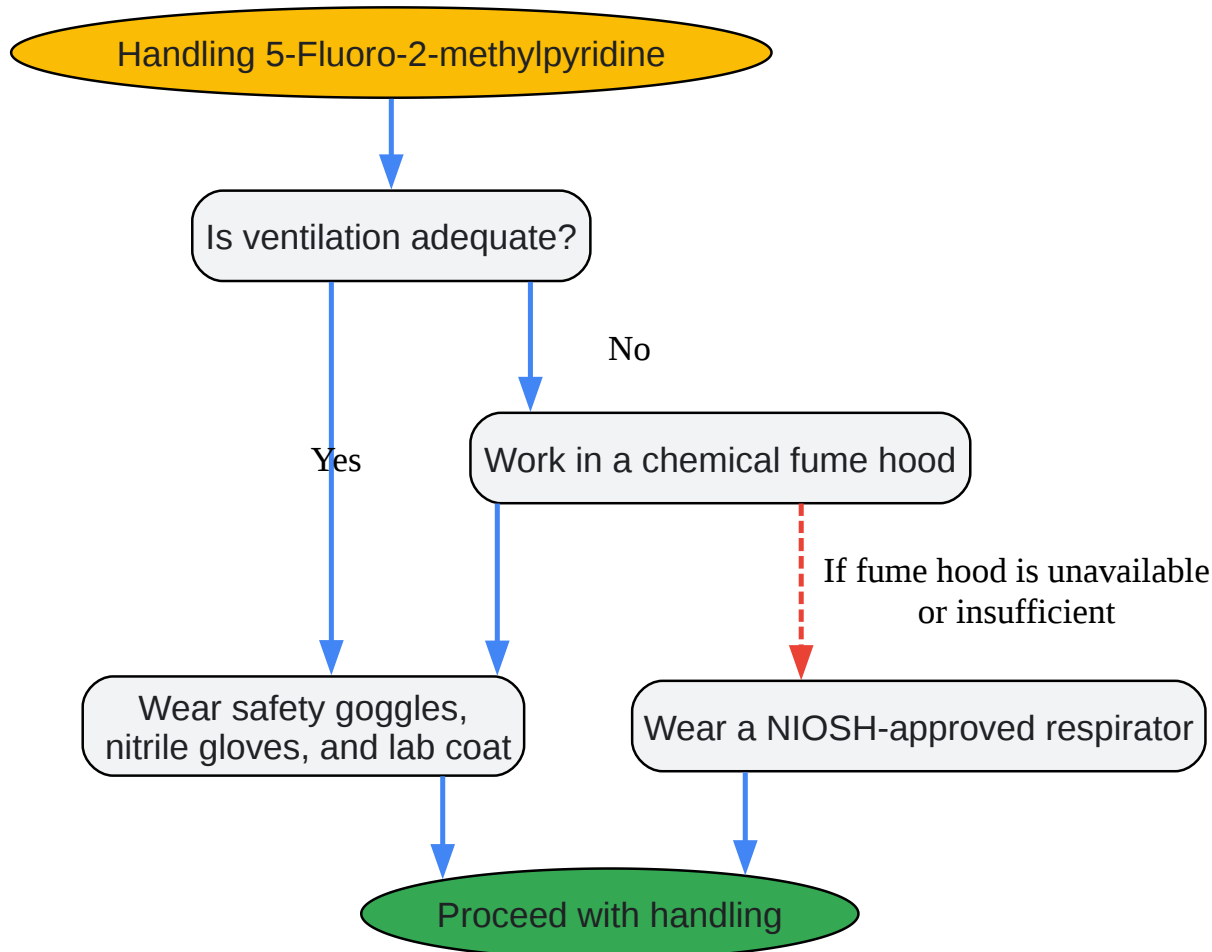
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][6]
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[6]
- Store locked up.[3]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **5-Fluoro-2-methylpyridine**:

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[7]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[5]

- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge.[7]



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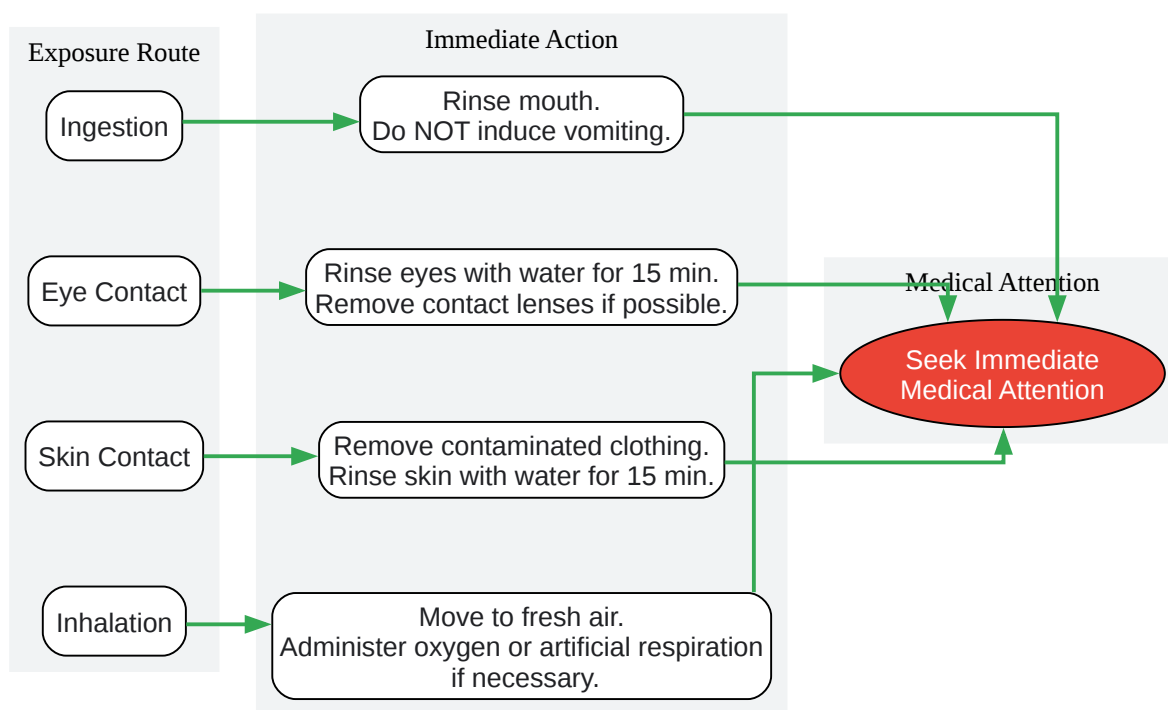
Figure 1. Personal Protective Equipment (PPE) Decision Workflow.

First Aid Measures

In the event of exposure, follow these first aid procedures immediately.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[4][6]

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]



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Figure 2. First Aid Response Protocol for Exposure.

Accidental Release Measures

In case of a spill or accidental release, follow these procedures:

- **Personal Precautions:** Evacuate personnel to a safe area. Ensure adequate ventilation. Remove all sources of ignition. Avoid breathing vapors, mist, or gas. Avoid contact with skin and eyes.^[3]
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:** Absorb with inert material (e.g., sand, silica gel, acid binder, universal binder, sawdust) and place in a suitable, closed container for disposal.^[8]

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.^[7]
- **Specific Hazards:** Flammable liquid and vapor. Vapors may form explosive mixtures with air. ^[4] Hazardous decomposition products include carbon oxides, nitrogen oxides, and hydrogen fluoride.^[6]
- **Protective Equipment:** Wear self-contained breathing apparatus for firefighting if necessary. ^[3]

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations. Do not dispose of down the drain.

Experimental Protocols for Safety Assessment

While specific experimental data for **5-Fluoro-2-methylpyridine** is not readily available in the public domain, the following are summaries of standard OECD test guidelines that would be used to assess its skin and eye irritation potential.

OECD Test Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method

- **Principle:** This test method uses a three-dimensional reconstructed human epidermis (RhE) model to assess skin irritation potential. The test substance is applied topically to the RhE model. The endpoint is cell viability, which is measured by the enzymatic conversion of MTT

(3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to a blue formazan salt by viable cells.[9][10]

- Methodology:
 - The test substance is applied to triplicate RhE tissue models.
 - Negative (e.g., phosphate-buffered saline) and positive (e.g., 5% sodium dodecyl sulfate) controls are run concurrently.[11]
 - After a defined exposure period (e.g., 60 minutes), the test substance is removed by rinsing.[10]
 - The tissues are incubated for a post-exposure period (e.g., 42 hours).[11]
 - Cell viability is determined by adding MTT and measuring the optical density of the extracted formazan.
 - A substance is classified as a skin irritant if the mean tissue viability is reduced below 50% of the negative control.[10]

OECD Test Guideline 405: Acute Eye Irritation/Corrosion

- Principle: This in vivo test evaluates the potential of a substance to cause eye irritation or corrosion when applied to the eye of an experimental animal (typically an albino rabbit).[12]
- Methodology:
 - A single dose of the test substance is applied to the conjunctival sac of one eye of the animal. The other eye serves as a control.[12]
 - The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) after application.[12]
 - Lesions of the cornea, iris, and conjunctiva are scored according to a standardized system.

- The severity and reversibility of the ocular lesions are used to classify the substance's eye irritation potential.
- The use of topical anesthetics and systemic analgesics is recommended to minimize pain and distress.[13]

Conclusion

5-Fluoro-2-methylpyridine is a valuable chemical intermediate with defined hazards. Strict adherence to the safety and handling precautions outlined in this guide is imperative for minimizing risks in a research and development setting. This includes the consistent use of appropriate personal protective equipment, working in well-ventilated areas, and having a clear understanding of emergency procedures. While specific toxicological data is limited, the provided GHS classifications and standard testing protocols offer a strong framework for risk assessment and management.

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